

A Technical Guide to Sodium Hexafluorophosphate (NaPF₆)

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Compound of Interest		
Compound Name:	Sodium hexafluorophosphate	
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This document provides a concise technical overview of **sodium hexafluorophosphate**, focusing on its fundamental chemical properties. The information is presented to be readily accessible for professionals in research and development.

Core Chemical Data

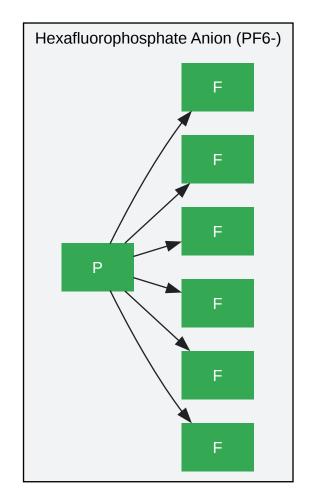
Sodium hexafluorophosphate is an inorganic compound that serves various roles in scientific applications, notably as an electrolyte in sodium-ion batteries.[1][2][3][4] Its key quantitative properties are summarized below for straightforward reference.

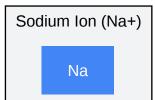
Property	Value
Chemical Formula	NaPF6[3][5][6]
Molecular Weight	167.95 g/mol [5]
Alternate Formula	F6NaP[2][6]

Molecular Structure and Composition

The chemical formula NaPF $_6$ indicates that each molecule is comprised of one sodium (Na) ion, one phosphorus (P) atom, and six fluorine (F) atoms. The structure consists of a sodium cation (Na $^+$) and a hexafluorophosphate anion (PF $_6$ $^-$).







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Ionic components of **Sodium Hexafluorophosphate**.

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References

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